

2,6-Difluorobenzonitrile safety, toxicity, and handling precautions

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Compound of Interest

Compound Name: 2,6-Difluorobenzonitrile

Cat. No.: B137791

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An In-depth Technical Guide to the Safety, Toxicity, and Handling of **2,6-Difluorobenzonitrile**
For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety, toxicity, and handling precautions for **2,6-Difluorobenzonitrile** (CAS No. 1897-52-5). The information is intended to guide laboratory personnel, researchers, and professionals in the pharmaceutical and agrochemical industries in the safe management and use of this compound.

Chemical Identification and Physical Properties

2,6-Difluorobenzonitrile, with the synonym DFBN, is a fluorinated aromatic compound widely used as an intermediate in the synthesis of pharmaceuticals and agrochemicals.^{[1][2]} Its unique fluorinated structure enhances reactivity, stability, solubility, and bioavailability in derivative compounds.^[2]

Table 1: Physical and Chemical Properties of **2,6-Difluorobenzonitrile**

Property	Value	Source(s)
CAS Number	1897-52-5	[1]
Molecular Formula	C ₇ H ₃ F ₂ N	[2]
Molecular Weight	139.10 g/mol	[2][3]
Appearance	White to light brown/yellow crystalline powder, solid, or mass.[2][4][5]	[2][4][5]
Melting Point	25-28 °C (lit.)	[6]
Boiling Point	197-198 °C	[6]
Density	1.246 g/mL at 25 °C (lit.)	[6]
Flash Point	80 °C / 176 °F to 90 °C / 194.0 °F (closed cup)	[1][6]
Water Solubility	1.87 g/L at 19.85 °C	[5][7]
LogP (Octanol/Water Partition Coefficient)	1.9	[7]

Hazard Identification and Classification

2,6-Difluorobenzonitrile is classified as a hazardous chemical.[1] The primary hazards are acute toxicity if ingested, inhaled, or in contact with skin; it also causes skin, eye, and respiratory irritation.[1][4]

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[1][3]
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin[1][3]
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled[1][3]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[1][3]
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation[1][3]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation[1][3]

Signal Word: Warning[1]

Toxicological Information

The toxicological properties of **2,6-Difluorobenzonitrile** have not been fully investigated.[4] Like other nitrile compounds, it may be metabolized to cyanide, which can inhibit cytochrome oxidase and impair cellular respiration.[4] This can lead to symptoms such as headache, dizziness, weakness, collapse, unconsciousness, and potentially death.[4]

Table 3: Acute Toxicity Data

Exposure Route	Species	Value	Source(s)
Oral	Mice and Rats (male)	LD50: 1153.8 mg/kg bw	[7]
Dermal	Rat (male/female)	LD50: > 2000 mg/kg	[7]
Inhalation	Rat (male/female)	LC50: > 2.64 g/m ³	[7]

Potential Mechanism of Toxicity

The toxicity of certain nitrile compounds is linked to their in-vivo metabolism, which can release cyanide. Cyanide then acts as a potent inhibitor of cellular respiration. The diagram below illustrates this proposed pathway.

Figure 1: Proposed Metabolic Toxicity Pathway

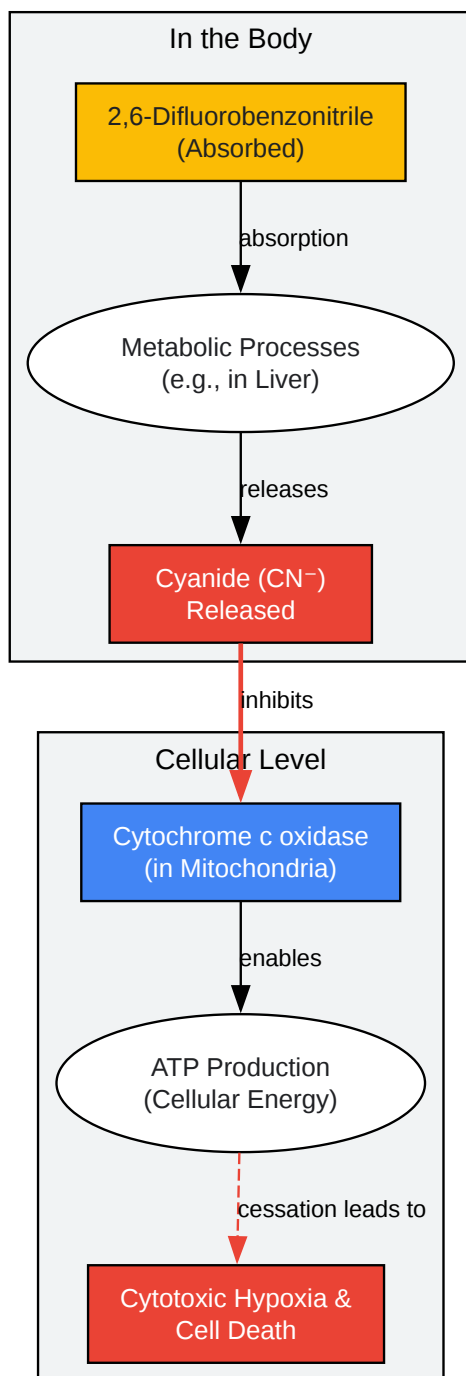
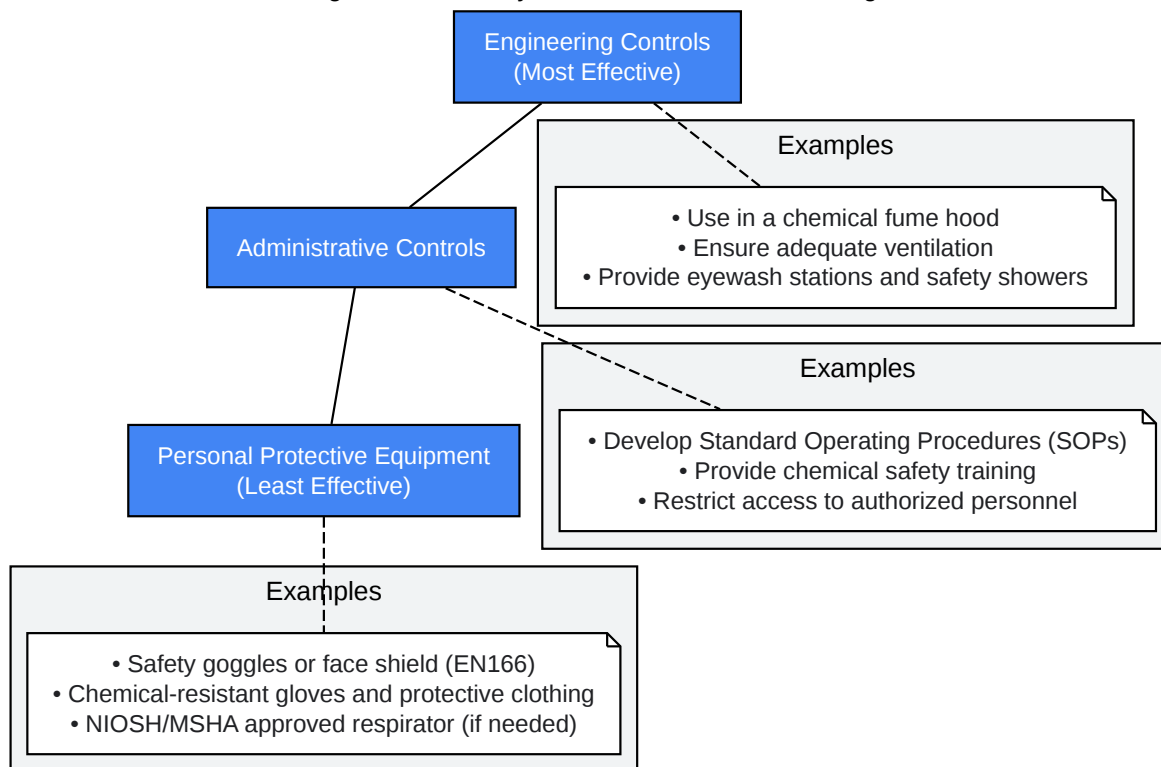


Figure 2: Hierarchy of Controls for Safe Handling



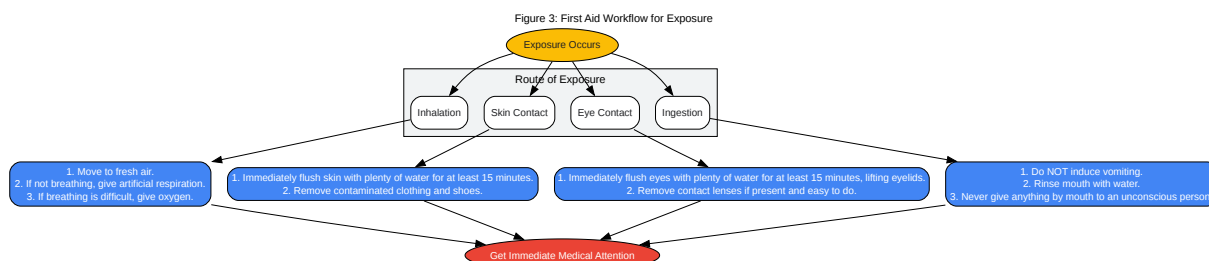
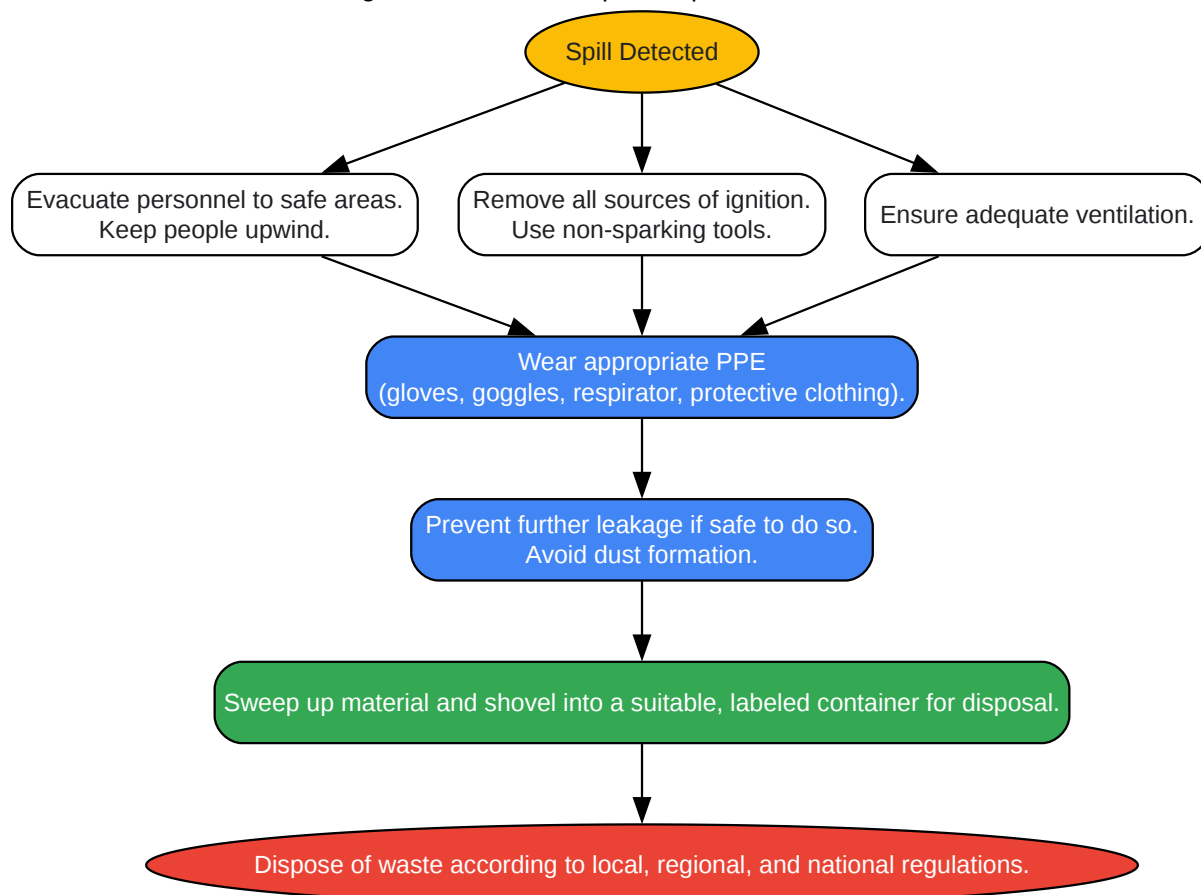


Figure 4: Accidental Spill Response Workflow



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